An In-depth Technical Guide to the Biological Activity of Fluorinated Ethylamines

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Compound of Interest

Compound Name:	*2-fluoro-N-methylethanamine hydrochloride*
CAS No.:	*3832-36-8*
Cat. No.:	*B1449940*

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Abstract

The strategic incorporation of fluorine into pharmacologically active molecules has become a cornerstone of modern drug discovery. This guide provides a comprehensive technical overview of the biological activities of fluorinated ethylamines, a broad class of compounds with significant impact on the central nervous system. We will delve into the profound effects of fluorination on the physicochemical properties, pharmacodynamics, pharmacokinetics, and toxicological profiles of these molecules. This document is intended for researchers, scientists, and drug development professionals seeking to understand and leverage the unique properties of fluorinated ethylamines in neuroscience and medicinal chemistry.

Part 1: The Strategic Role of Fluorine in Ethylamine-Based Drug Design

The ethylamine scaffold is a privileged structure in neuropharmacology, forming the backbone of numerous endogenous neurotransmitters (e.g., dopamine, norepinephrine, serotonin) and a vast array of synthetic psychoactive compounds. The introduction of fluorine, the most

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electronegative element, into this scaffold is a powerful strategy to modulate a molecule's biological profile. Fluorination can alter key physicochemical properties such as pKa, lipophilicity, and metabolic stability, thereby influencing how the molecule interacts with its biological targets and how it is processed by the body.[1][2][3] This guide will explore the nuances of these effects within three major classes of fluorinated ethylamines: phenethylamines, amphetamines, and cathinones.

The Physicochemical Impact of Fluorination

The substitution of hydrogen with fluorine can lead to significant changes in a molecule's electronic properties. The strong electron-withdrawing nature of fluorine can lower the pKa of the amine group, affecting its ionization state at physiological pH. This, in turn, can influence receptor binding and cell membrane permeability. Furthermore, fluorination can increase lipophilicity, which may enhance blood-brain barrier penetration.[3]

One of the most significant advantages of fluorination is the enhancement of metabolic stability.[2][4][5] The carbon-fluorine bond is exceptionally strong and resistant to enzymatic cleavage by cytochrome P450 (CYP) enzymes, which are primary drivers of drug metabolism.[2][4] By strategically placing fluorine atoms at metabolically labile positions, such as the para-position of a phenyl ring, medicinal chemists can block common metabolic pathways like hydroxylation, thereby prolonging the drug's half-life and bioavailability.[6]

Part 2: Pharmacodynamics: Modulating Interactions with Key Neurological Targets

The biological activity of fluorinated ethylamines is primarily dictated by their interactions with monoamine transporters, monoamine oxidase enzymes, and various G-protein coupled receptors (GPCRs).

Monoamine Transporters (DAT, SERT, NET)

The dopamine transporter (DAT), serotonin transporter (SERT), and norepinephrine transporter (NET) are critical for regulating neurotransmitter levels in the synapse and are primary targets for many psychoactive drugs.[7] Fluorinated ethylamines exhibit a wide range of affinities and activities at these transporters, acting as either reuptake inhibitors or releasing agents (substrates).[8][9][10]

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Structure-Activity Relationships (SAR):

The position of fluorine substitution on the phenyl ring significantly influences transporter affinity and selectivity. For instance, in the case of fluorinated amphetamines, the position of the fluorine atom can shift the selectivity profile. Some fluorinated cathinones display high affinity for DAT and NET, with lower affinity for SERT.[8][9][10] For example, 4-fluoroamphetamine (4-FA) is a releasing agent and reuptake inhibitor of dopamine, serotonin, and norepinephrine.[6] In contrast, 2-fluoromethamphetamine (2-FMA) is reported to have reduced serotonergic activity compared to methamphetamine.[11]

Substrates vs. Inhibitors:

A crucial distinction in the pharmacology of these compounds is whether they act as substrates (releasers) or inhibitors of monoamine transporters. Substrates are transported into the presynaptic neuron and induce reverse transport (efflux) of neurotransmitters.[8][9][10] Inhibitors, on the other hand, bind to the transporter but are not translocated, thereby blocking the reuptake of neurotransmitters from the synaptic cleft.[7] Many fluorinated amphetamines and cathinones have been identified as transporter substrates.[8][9][10]

Quantitative Data on Transporter Interactions:

The following table summarizes the binding affinities (Ki) and/or uptake inhibition potencies (IC50) for a selection of fluorinated ethylamines at the human monoamine transporters.

Compound	DAT Ki (nM)	SERT Ki (nM)	NET Ki (nM)	DAT IC50 (nM)	SERT IC50 (nM)	NET IC50 (nM)
4-Fluoroamphetamine (4-FA)	-	-	-	770	6800	420
4-Fluoromethcathinone	-	-	-	-	-	-

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Data compiled from various sources. Note that experimental conditions can vary between studies, affecting absolute values. The EC50 values for 4-FA as a releasing agent are 200 nM (dopamine), 730 nM (serotonin), and 37 nM (norepinephrine).[6]

Monoamine Oxidase (MAO)

Monoamine oxidase (MAO) is a family of enzymes responsible for the degradation of monoamine neurotransmitters. There are two main isoforms, MAO-A and MAO-B, which have different substrate specificities and inhibitor sensitivities. Fluorinated ethylamines, particularly those with a cyclopropylamine moiety, have been investigated as MAO inhibitors.[12]

Fluorination can significantly impact the inhibitory potency and selectivity of these compounds. For example, fluorination of 1-phenylcyclopropylamine, a selective MAO-B inhibitor, at the 2-position can reverse the selectivity, resulting in a potent and selective MAO-A inhibitor.[12] This highlights the potential of fluorine substitution to fine-tune the pharmacological profile of MAO inhibitors. Some fluorinated compounds exhibit time- and concentration-dependent inhibition, suggesting an irreversible or slowly reversible mechanism of action.[12]

G-Protein Coupled Receptors (GPCRs)

Fluorinated phenethylamines can also interact with a variety of GPCRs, most notably serotonin (5-HT) and dopamine (D) receptors. The introduction of fluorine can modulate the affinity and functional activity of these compounds at their respective receptors.[1]

For instance, studies on psychedelic phenethylamines have shown that the degree and position of fluorination can dramatically alter their psychoactive properties, which are often mediated by agonism at the 5-HT2A receptor.[1] While some fluorinated analogues show reduced potency, others exhibit enhanced or prolonged effects compared to their non-fluorinated counterparts.[1] Similarly, fluorinated 2-(4-hydroxyphenyl)ethylamine derivatives have been synthesized and evaluated for their affinity at dopamine D1 and D2 receptors, with some showing selective displacement of D2 receptor ligands.[13]

Part 3: Pharmacokinetics and Metabolism

As previously mentioned, a key driver for the use of fluorine in drug design is the modulation of a compound's pharmacokinetic profile.

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Blocking Metabolic Hotspots

The strategic placement of a fluorine atom can shield a molecule from metabolic degradation. A classic example is the para-position of a phenyl ring, a common site for CYP-mediated hydroxylation. By introducing a fluorine atom at this position, as in 4-fluoroamphetamine, this metabolic pathway is blocked, potentially leading to a longer duration of action and altered metabolite profile compared to amphetamine.[6] Studies on fluorinated N-nitrosodialkylamines have demonstrated that fluorination can inhibit oxidative metabolism at the site of substitution.[14]

Case Study: Pharmacokinetics of 4-Fluoroamphetamine (4-FA)

A controlled human study on the pharmacokinetics of 4-FA revealed that its concentration-time course is similar to that of amphetamine.[15][16][17] After oral administration, maximum serum concentrations were reached in about 2 hours.[15][16][17] The elimination half-life was found to be approximately 8-9 hours, which is shorter than that of amphetamine, although significant inter-individual variation was observed.[15][16][17]

Part 4: Toxicology and Neurotoxicity Profile

The potential for neurotoxicity is a significant concern for many amphetamine and cathinone derivatives.[18][19][20] The introduction of fluorine can influence the toxicological profile of these compounds, though the effects are complex and not always predictable.

There is an ongoing debate regarding the neurotoxicity of fluorinated amphetamines.[21] Some evidence suggests that para-halogenated amphetamines can be neurotoxic, with the proposed mechanism involving the unrestrained release of both serotonin and dopamine.[21] However, other reports indicate that 4-FA may be non-neurotoxic.[21] It is hypothesized that the fluorine at the para-position, by blocking metabolism, might prevent the formation of neurotoxic metabolites.[21] However, there is a lack of comprehensive research to definitively establish the neurotoxicity of many fluorinated analogues.[21]

Synthetic cathinones, including fluorinated derivatives, have been associated with a range of adverse effects, including cardiac, psychiatric, and neurological symptoms.[22][23][24][25] The

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toxicity is often related to their potent stimulant effects and their interactions with monoamine systems.[23]

Part 5: Synthetic Strategies and Methodologies

The synthesis of fluorinated ethylamines can be achieved through various chemical routes. A common strategy involves the use of fluorinated starting materials, such as fluorinated benzaldehydes or phenylacetones, which are then subjected to reductive amination or other amine-forming reactions.[26] More advanced methods for the direct introduction of fluorine or fluorinated groups onto the ethylamine scaffold are also being developed.[27][28]

Experimental Protocol: Representative Synthesis of a Fluorinated Ethylamine Derivative

The following is a generalized protocol for the synthesis of a fluorinated phenethylamine via reductive amination of a fluorinated phenylacetone.

Objective: To synthesize 1-(fluorophenyl)propan-2-amine.

Materials:

- Fluorophenylacetone
- Ammonium acetate or appropriate amine
- Sodium cyanoborohydride (NaBH3CN) or other suitable reducing agent
- Methanol or other appropriate solvent
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)
- Diethyl ether or other extraction solvent
- Magnesium sulfate (MgSO4) or other drying agent

Procedure:

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- Dissolve the fluorophenylacetone and an excess of ammonium acetate in methanol in a round-bottom flask equipped with a magnetic stirrer.
- Cool the reaction mixture in an ice bath.
- Slowly add sodium cyanoborohydride to the stirring solution.
- Allow the reaction to warm to room temperature and stir for 24-48 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the reaction is complete, carefully quench any remaining reducing agent by the slow addition of dilute HCl.
- Remove the methanol under reduced pressure.
- Add water to the residue and basify the solution with aqueous NaOH to a pH > 12.
- Extract the aqueous layer with diethyl ether (3x).
- Combine the organic extracts and dry over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure to yield the crude product.
- The product can be further purified by distillation or by conversion to its hydrochloride salt and recrystallization.

Causality behind Experimental Choices:

- Reductive Amination: This is a robust and widely used method for the formation of amines from ketones or aldehydes.
- Sodium Cyanoborohydride: This reducing agent is selective for the iminium ion intermediate and is stable under the mildly acidic conditions generated by the ammonium acetate, minimizing the reduction of the starting ketone.

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- Acid-Base Extraction: This is a standard workup procedure to isolate the basic amine product from the reaction mixture.

Part 6: Experimental Protocols for Biological Evaluation

In Vitro Transporter Binding Assay

This protocol describes a competitive radioligand binding assay to determine the affinity (Ki) of a test compound for a specific monoamine transporter.

Objective: To determine the binding affinity of a fluorinated ethylamine for the human dopamine transporter (hDAT).

Materials:

- Cell membranes prepared from a cell line stably expressing hDAT (e.g., HEK-293 cells).
- Radioligand specific for hDAT (e.g., [3H]WIN 35,428).
- Test compound (fluorinated ethylamine).
- Non-specific binding control (e.g., cocaine or GBR 12909).
- Assay buffer (e.g., 50 mM Tris-HCl, 120 mM NaCl, pH 7.4).
- 96-well microplates.
- Glass fiber filters.
- Scintillation cocktail.
- Liquid scintillation counter.

Procedure:

- Prepare serial dilutions of the test compound in the assay buffer.

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- In a 96-well plate, add the assay buffer, cell membranes, radioligand, and either the test compound, buffer (for total binding), or the non-specific binding control.
- Incubate the plate at a specific temperature (e.g., room temperature or 4°C) for a defined period (e.g., 60-120 minutes) to reach equilibrium.
- Terminate the binding reaction by rapid filtration through glass fiber filters using a cell harvester.
- Wash the filters with ice-cold assay buffer to remove unbound radioligand.
- Place the filters in scintillation vials, add scintillation cocktail, and allow to equilibrate.
- Quantify the radioactivity on the filters using a liquid scintillation counter.
- Calculate the specific binding by subtracting the non-specific binding from the total binding.
- Plot the percentage of specific binding against the logarithm of the test compound concentration.
- Determine the IC50 value (the concentration of the test compound that inhibits 50% of the specific binding of the radioligand) from the resulting dose-response curve using non-linear regression analysis.
- Calculate the Ki value using the Cheng-Prusoff equation: Ki = IC50 / (1 + [L]/Kd), where [L] is the concentration of the radioligand and Kd is its dissociation constant.

Self-Validating System:

- The inclusion of total binding and non-specific binding controls is essential for calculating specific binding.
- A known reference compound should be run in parallel to ensure the assay is performing as expected.
- The Kd of the radioligand should be predetermined under the same assay conditions.

Diagrammatic Representations

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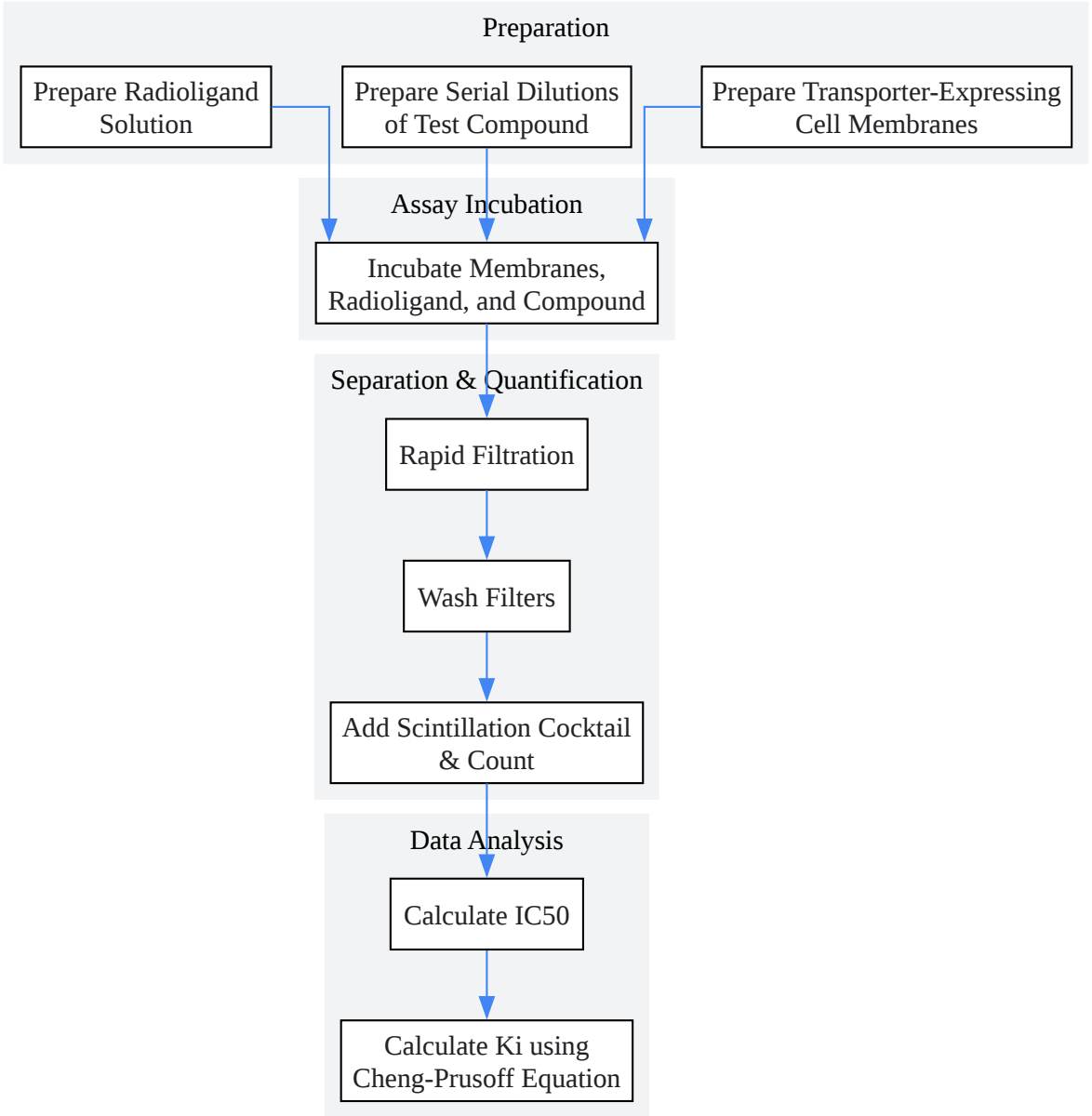
Experimental Workflow for Transporter Binding Assay



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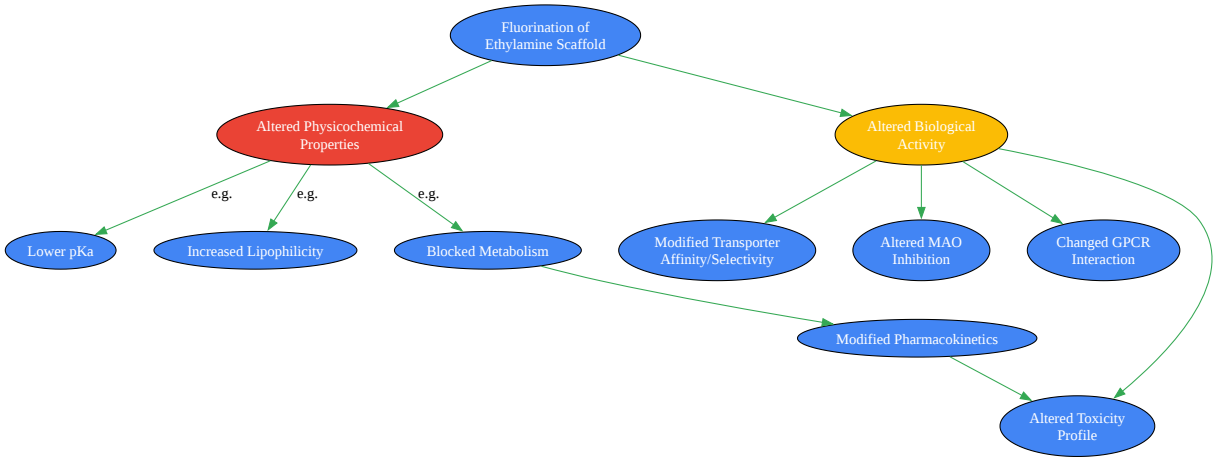
Caption: Workflow for in vitro monoamine transporter binding assay.

Logical Relationship of Fluorination Effects



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Caption: Interplay of fluorination effects on ethylamine properties.

Part 7: Conclusion and Future Perspectives

The introduction of fluorine into the ethylamine scaffold is a versatile and powerful tool in medicinal chemistry and pharmacology. It allows for the fine-tuning of a compound's physicochemical properties, leading to profound changes in its biological activity. Fluorinated

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ethylamines encompass a diverse range of pharmacological profiles, from potent and selective monoamine transporter ligands to specific MAO inhibitors and GPCR modulators. The ability of fluorine to block metabolic pathways has significant implications for improving the pharmacokinetic properties of these compounds.

While much has been learned about the structure-activity relationships of fluorinated ethylamines, further research is needed to fully elucidate their mechanisms of action and to establish their safety profiles, particularly concerning their potential for neurotoxicity. The development of novel fluorination methodologies will continue to expand the chemical space of accessible analogues, paving the way for the discovery of new therapeutic agents for a variety of neurological and psychiatric disorders.

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